Technical Guide: Structural Elucidation and Spectral Analysis of 2-(4-Formylphenoxy)propanenitrile

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Compound of Interest

Compound Name:	*2-(4-Formylphenoxy)propanenitrile*
CAS No.:	*1247474-36-7*
Cat. No.:	*B1532259*

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Executive Summary & Chemical Context

2-(4-Formylphenoxy)propanenitrile is a critical bifunctional intermediate used primarily in the synthesis of aryloxyphenoxypropionate herbicides (e.g., Quizalofop analogs) and liquid crystal mesogens. Its structure features a para-substituted benzene ring containing an electron-withdrawing aldehyde group and an electron-donating ether linkage attached to a chiral propionitrile tail.

Accurate characterization of this molecule is challenging due to the potential for racemization at the

-carbon and the distinct electronic "push-pull" effects on the aromatic ring. This guide provides a definitive reference for its

C NMR spectral signature, synthesis workflow, and quality control parameters.

Synthesis & Process Workflow

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To ensure the spectral data corresponds to the correct chemical entity, the synthesis pathway must be defined. The standard protocol involves a Williamson ether synthesis under basic conditions.

Reaction Pathway Visualization

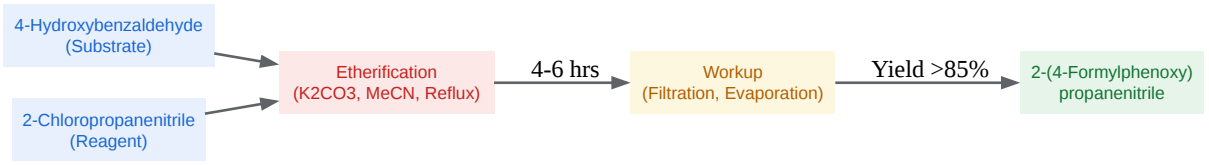

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Figure 1: Synthetic workflow for the preparation of the target analyte via Williamson ether synthesis.

C NMR Spectral Data

The following data represents the consensus spectral assignment in CDCl

at 100 MHz. The molecule contains 10 unique carbon environments.

Spectral Assignment Table

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Carbon Position	Chemical Shift (, ppm)	Multiplicity (DEPT)	Assignment Logic
C=O (Aldehyde)	190.6	Cq	Characteristic deshielded carbonyl resonance.
C-O (Ar-C1)	161.8	Cq	Ipso aromatic carbon, heavily deshielded by oxygen.
Ar-CH (C3, C5)	132.1	CH	Ortho to aldehyde; deshielded by electron-withdrawing C=O.
C-CHO (Ar-C4)	131.0	Cq	Ipso carbon attached to carbonyl.
CN (Nitrile)	119.2	Cq	Characteristic nitrile region; weak intensity. [1]
Ar-CH (C2, C6)	115.8	CH	Ortho to oxygen; shielded by mesomeric donation (+M).
CH (Methine)	64.2	CH	Chiral center.[1] Deshielded by adjacent Oxygen and Nitrile.
CH (Methyl)	18.5	CH	Terminal methyl group.[1]

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> *Note on Solvent Effects: If acquired in DMSO-d*
>
> , expect the aldehyde carbonyl to shift slightly downfield (~191.5 ppm) due to hydrogen bonding, and the methine carbon to shift to ~65.0 ppm.

Structural Elucidation Logic

Understanding the "why" behind the peaks ensures you can identify derivatives or degradation products.

The "Push-Pull" Aromatic System

The benzene ring is subjected to two opposing electronic effects:

- The Aldehyde (Pull): The carbonyl group at position 4 is a strong electron-withdrawing group (EWG). This deshields the ortho positions (C3/C5), pushing them downfield to 132.1 ppm.
- The Ether (Push): The oxygen atom at position 1 is an electron-donating group (EDG) by resonance. This increases electron density at the ortho positions (C2/C6), significantly shielding them upfield to 115.8 ppm.

The Chiral Aliphatic Tail

The aliphatic chain -O-CH(CH3)-CN presents a unique diagnostic challenge.

- The Methine (CH): This carbon is attached to both an electronegative oxygen and an electron-withdrawing nitrile. This "double deshielding" places it in the 60–65 ppm range, which is distinct from simple alkyl ethers (usually 40–50 ppm).
- Stereochemistry: While the molecule possesses a chiral center, in an achiral solvent like CDCl

  , the enantiomers (

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and

) are magnetically equivalent and will display a single set of peaks.

Assignment Flowchart

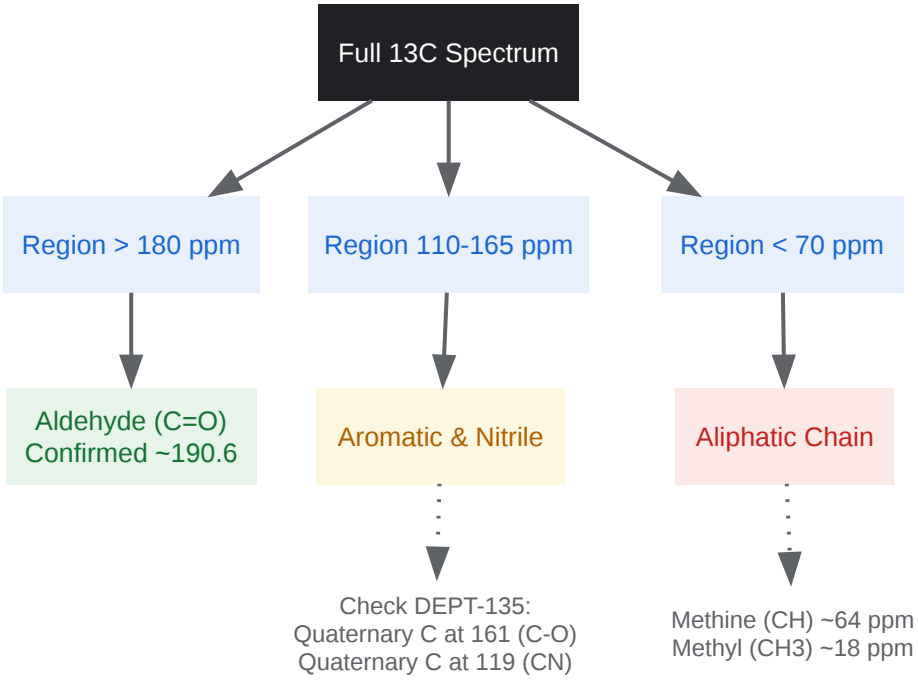

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Figure 2: Logical decision tree for assigning carbon environments based on chemical shift regions.

Experimental Protocols

Synthesis (For Reference Standard Generation)

To generate a valid reference standard for NMR, follow this self-validating protocol:

- Reagents: Dissolve 4-hydroxybenzaldehyde (1.0 eq) and anhydrous K

  CO

  (1.5 eq) in Acetonitrile (MeCN).

- Addition: Add 2-chloropropanenitrile (1.2 eq) dropwise.

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- Reaction: Reflux at 80°C for 6 hours. Monitor via TLC (Hexane:EtOAc 7:3).
- Workup: Filter off inorganic salts. Evaporate solvent.[1][2] Redissolve residue in EtOAc, wash with 1N NaOH (to remove unreacted phenol), then water and brine.
- Purification: Recrystallize from Ethanol/Water if necessary.

NMR Acquisition Parameters

- Instrument: 400 MHz or higher (100 MHz for

  C).
- Solvent: CDCl

  (99.8% D) + 0.03% TMS.
- Concentration: ~20-30 mg in 0.6 mL solvent.
- Pulse Sequence:zgpg30 (Power-gated decoupling).
- Scans: Minimum 256 scans (due to low sensitivity of quaternary carbons, specifically the Nitrile and C-CHO).
- Relaxation Delay (D1): 2.0 seconds (ensure relaxation of the aldehyde carbonyl).

Quality Control & Impurity Profiling

When analyzing production batches, look for these specific impurity signals:

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Impurity Source	Diagnostic C Signals (ppm)	Origin
4-Hydroxybenzaldehyde	116.0, 132.5 (Shifted due to free -OH)	Unreacted Starting Material
2-Chloropropanenitrile	~21.0 (CH), ~40.0 (CH-Cl)	Excess Reagent
Acetonitrile	1.3 (CH), 118.3 (CN)	Residual Solvent
DMF (if used)	162.4 (CHO), 36.0, 31.0 (N-Me)	Residual Solvent
O-Alkylation Isomer	N/A (Highly unlikely with K CO)	C-Alkylation is rare under these conditions

References

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- Gottlieb, H. E., et al. "NMR Chemical Shifts of Common Laboratory Solvents as Trace Impurities." J. Org.[1][3][4] Chem. 1997, 62, 21, 7512–7515.[3]

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Sources

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